

3-Chloro Fenofibric Acid-d6 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro Fenofibric Acid-d6

Cat. No.: B585090

[Get Quote](#)

Technical Guide: 3-Chloro Fenofibric Acid-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile of **3-Chloro Fenofibric Acid-d6**, a labeled internal standard crucial for the quantitative analysis of its parent compound, 3-Chloro Fenofibric Acid, and the active metabolite of fenofibrate, fenofibric acid. This document outlines the typical data found in a Certificate of Analysis (CoA), details relevant experimental protocols, and visualizes the metabolic pathway of the parent drug, fenofibrate.

Certificate of Analysis Data

The following tables summarize the quantitative data typically presented in a Certificate of Analysis for **3-Chloro Fenofibric Acid-d6**.

Chemical and Physical Properties

Property	Value
Chemical Name	2-(4-(3-Chlorobenzoyl)phenoxy)-2-methylpropanoic acid-d6
CAS Number	1346603-07-3[1][2]
Unlabeled CAS Number	60012-96-6[1][3]
Molecular Formula	C ₁₇ H ₉ D ₆ ClO ₄ [2]
Molecular Weight	324.79[2]
Appearance	White to Off-White Solid[4]
Solubility	DMSO (Slightly), Methanol (Slightly)[4]
Long Term Storage	-20°C[4]

Analytical Data Summary

This table represents typical results from analytical testing to confirm the identity, purity, and quality of the reference standard.

Test	Specification	Result
HPLC Purity	Report Result	>98%[4]
Mass Spectrometry (MS)	Conforms to Structure	Conforms[4]
¹ H NMR Spectroscopy	Conforms to Structure	Conforms[4]
Isotopic Purity	>95%	>99%[4]
Elemental Analysis	Conforms to Formula	Conforms[4]
Water Content	Report Result	<1%

Experimental Protocols

Detailed methodologies for key analytical procedures are provided below. These protocols are essential for the accurate and reproducible use of **3-Chloro Fenofibric Acid-d6** as an internal

standard in pharmacokinetic and metabolic studies.

Bioanalytical Method for Fenofibric Acid Quantification in Plasma

This protocol describes a sensitive and high-throughput liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of fenofibric acid in human plasma, using a deuterated analog such as 2-chloro fenofibric acid-d6 as an internal standard (IS).^[5]

2.1.1 Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma in a microcentrifuge tube, add the internal standard solution.
- Add 200 µL of acetonitrile to precipitate plasma proteins.^[6]
- Vortex the mixture for 30 seconds.
- Centrifuge at 10,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

2.1.2 Chromatographic Conditions

- LC System: UPLC or HPLC system
- Column: Discovery C18 (4.6 x 50 mm, 5 µm) or equivalent^[5]
- Mobile Phase: 0.2% Formic acid in water / Acetonitrile (35:65, v/v)^[5]
- Flow Rate: 0.5 mL/min
- Injection Volume: 10 µL
- Run Time: 4 minutes^[6]

2.1.3 Mass Spectrometric Conditions

- Mass Spectrometer: Triple quadrupole mass spectrometer

- Ionization Mode: Electrospray Ionization (ESI), Negative[5]
- Monitoring Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Fenofibric Acid: m/z 317.1 → 230.9[5]
 - Fenofibric Acid-d6 (as IS): m/z 322.9 → 230.8[5]

Stability Testing Protocol

Stability studies are crucial to determine the retest period for the reference standard and ensure its integrity under various storage conditions. The protocol should be designed in accordance with ICH guidelines.[7][8][9]

2.2.1 Long-Term Stability

- Store a minimum of three batches of **3-Chloro Fenofibric Acid-d6** in its proposed commercial packaging at the recommended long-term storage condition (-20°C).[4][7]
- Test the samples for purity and degradation products at specified time intervals (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
- Analyze physical attributes such as appearance at each time point.

2.2.2 Accelerated Stability

- Store a minimum of three batches at an elevated temperature (e.g., 25°C ± 2°C / 60% RH ± 5% RH) for a period of 6 months.
- Test the samples at specified time intervals (e.g., 0, 3, and 6 months).
- If a significant change occurs, further testing at an intermediate condition (e.g., 5°C ± 3°C) may be necessary.[9]

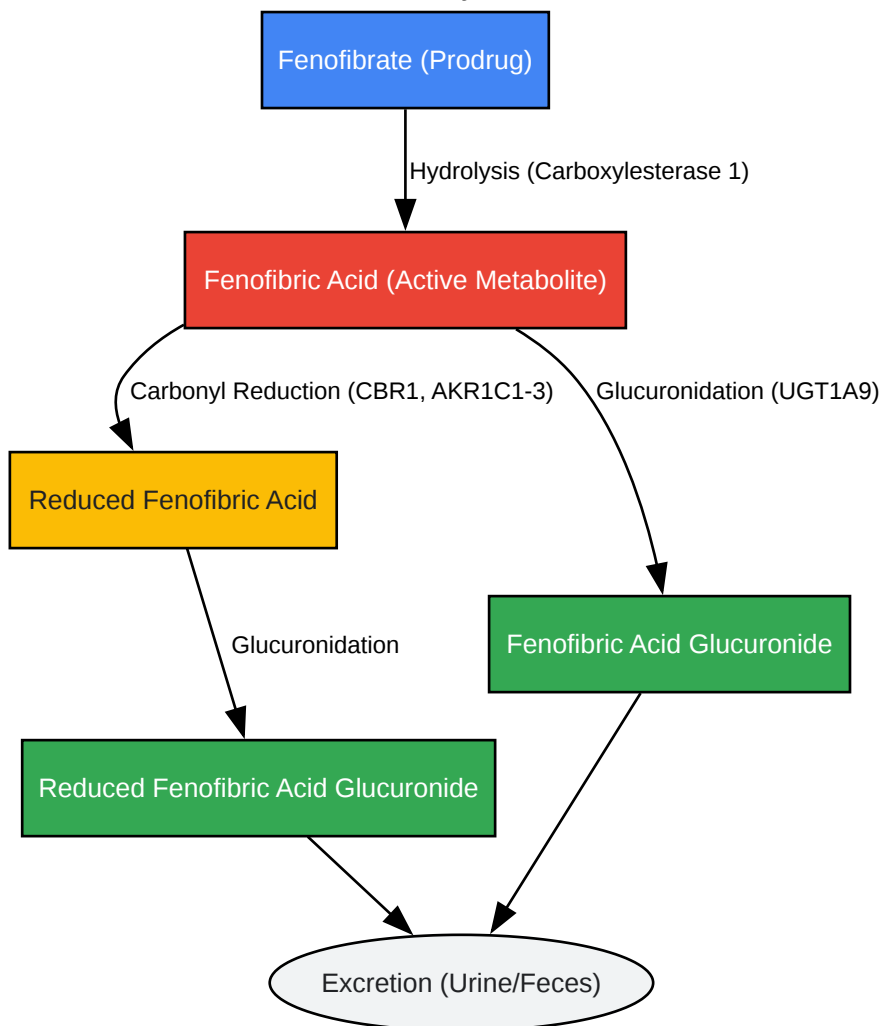
2.2.3 Freeze-Thaw Stability (for solutions)

- Prepare quality control (QC) samples of known concentration in the relevant biological matrix (e.g., plasma).
- Subject the samples to three freeze-thaw cycles. Each cycle consists of freezing at -20°C for at least 24 hours followed by thawing at room temperature.[\[6\]](#)
- Analyze the samples after the final thaw cycle and compare the concentrations to freshly prepared samples.

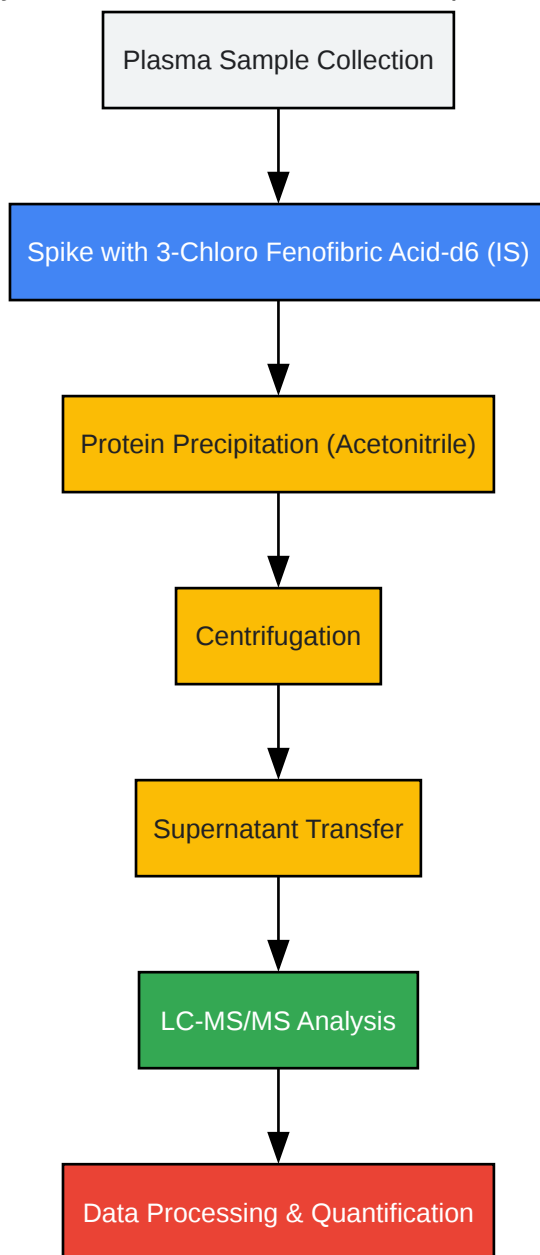
Signaling and Metabolic Pathways

The following diagrams illustrate key biological pathways and analytical workflows relevant to **3-Chloro Fenofibric Acid-d6**.

Metabolic Pathway of Fenofibrate



Analytical Workflow for Plasma Sample Analysis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloro Fenofibric Acid-d6 | LGC Standards [lgcstandards.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. chemwhat.com [chemwhat.com]
- 4. lgcstandards.com [lgcstandards.com]
- 5. researchgate.net [researchgate.net]
- 6. akademiamedycyny.pl [akademiamedycyny.pl]
- 7. ema.europa.eu [ema.europa.eu]
- 8. database.ich.org [database.ich.org]
- 9. fda.gov [fda.gov]
- To cite this document: BenchChem. [3-Chloro Fenofibric Acid-d6 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585090#3-chloro-fenofibric-acid-d6-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com